

An In-Depth Technical Guide to 3-amino-N-methylpropanamide Hydrochloride

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Compound of Interest

Compound Name: 3-amino-N-methylpropanamide
hydrochloride

Cat. No.: B1284087

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This guide provides a detailed overview of the molecular structure and properties of **3-amino-N-methylpropanamide hydrochloride**, a compound of interest to researchers and professionals in the field of drug development and chemical synthesis.

Molecular Properties and Identification

3-amino-N-methylpropanamide hydrochloride is a chemical compound with the CAS Registry Number 51739-61-8.^{[1][2][3]} Its molecular formula is C₄H₁₁ClN₂O.^{[1][2][3]} The compound is also known by its IUPAC name, **3-amino-N-methylpropanamide hydrochloride**.^{[2][3]}

The table below summarizes the key quantitative data for this compound.

Property	Value	Source
Molecular Formula	C ₄ H ₁₁ ClN ₂ O	^{[1][2][3]}
Molecular Weight	138.595 g/mol	^[2]
Alternate Molecular Weight	138.6 g/mol	^[3]
CAS Number	51739-61-8	^{[1][2][3]}
Canonical SMILES	CNC(=O)CCN.Cl	^{[2][3]}

Molecular Structure Visualization

The two-dimensional structure of **3-amino-N-methylpropanamide hydrochloride** is depicted in the diagram below. This visualization illustrates the connectivity of the atoms within the molecule.

Molecular structure of **3-amino-N-methylpropanamide hydrochloride**.

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